

2,7-Dinitro-9,10-phenanthrenedione: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,7-Dinitro-9,10-phenanthrenedione

Cat. No.: B1596109

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, synthesis, and reactivity of **2,7-Dinitro-9,10-phenanthrenedione**. This compound is of significant interest in materials science and medicinal chemistry due to its unique electronic properties and potential biological activities.^[1] The introduction of nitro groups to the phenanthrenequinone framework significantly alters its electronic characteristics and reactivity, making it a valuable subject of academic and industrial research.^[1]

Core Chemical and Physical Properties

2,7-Dinitro-9,10-phenanthrenedione is a light yellow to yellow solid.^[1] Its fundamental properties are summarized in the table below, providing a solid foundation for its application in various research contexts.^[1]

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₆ N ₂ O ₆	[1][2][3][4]
Molecular Weight	298.21 g/mol	[1][2][3][4]
CAS Number	604-94-4	[1][2][3][4]
Melting Point	302-304 °C	[1][2][5]
Boiling Point (Predicted)	555.9 °C at 760 mmHg	[1][2][5]
Density (Predicted)	1.631 g/cm ³	[1][2][5]
Appearance	Light yellow to yellow solid	[1]
LogP	3.59540	[2][5]
PSA	125.78000	[2][5]
Index of Refraction	1.714	[2]
InChI Key	NLYJKDKBQGPHLE-UHFFFAOYSA-N	[1]

Experimental Protocols

Detailed methodologies for the synthesis and key reactions of **2,7-Dinitro-9,10-phenanthredione** are outlined below.

1. Synthesis via Direct Nitration of 9,10-Phenanthrenequinone

The most common method for synthesizing **2,7-Dinitro-9,10-phenanthredione** is through the electrophilic aromatic substitution of 9,10-phenanthrenequinone.[1]

- Reagents:
 - 9,10-Phenanthrenequinone
 - Fuming Nitric Acid
 - Concentrated Sulfuric Acid

- Procedure:
 - A mixture of fuming nitric acid and concentrated sulfuric acid is prepared to generate the nitronium ion (NO_2^+), which serves as the active nitrating species.[\[1\]](#)
 - 9,10-Phenanthrenequinone is treated with this acidic mixture.
 - The reaction is carried out under reflux conditions.
 - The desired 2,7-dinitro isomer is typically separated from other potential isomers, such as the 2,5-dinitro derivative, through recrystallization or chromatography.[\[1\]](#)
- Yield: Approximately 61% of the pure product can be achieved.[\[1\]](#)

2. Reductive Transformation to 2,7-Diamino-9,10-phenanthrenequinone

The nitro groups of **2,7-Dinitro-9,10-phenanthrenedione** can be readily reduced to amino groups, yielding a valuable precursor for the synthesis of more complex molecules like covalent organic frameworks (COFs) and chemosensors.[\[1\]](#)

- Reagents:
 - **2,7-Dinitro-9,10-phenanthrenedione**
 - Sodium Dithionite ($\text{Na}_2\text{S}_2\text{O}_4$)
 - Aqueous Sodium Hydroxide (NaOH) solution
- Procedure:
 - **2,7-Dinitro-9,10-phenanthrenedione** is dissolved in an aqueous solution of sodium hydroxide.
 - Sodium dithionite is added as the reducing agent.
 - The reaction mixture is maintained at a temperature of 50°C for a duration of 2 hours.[\[1\]](#)
- Yield: This transformation typically results in a yield of approximately 54%.[\[1\]](#)

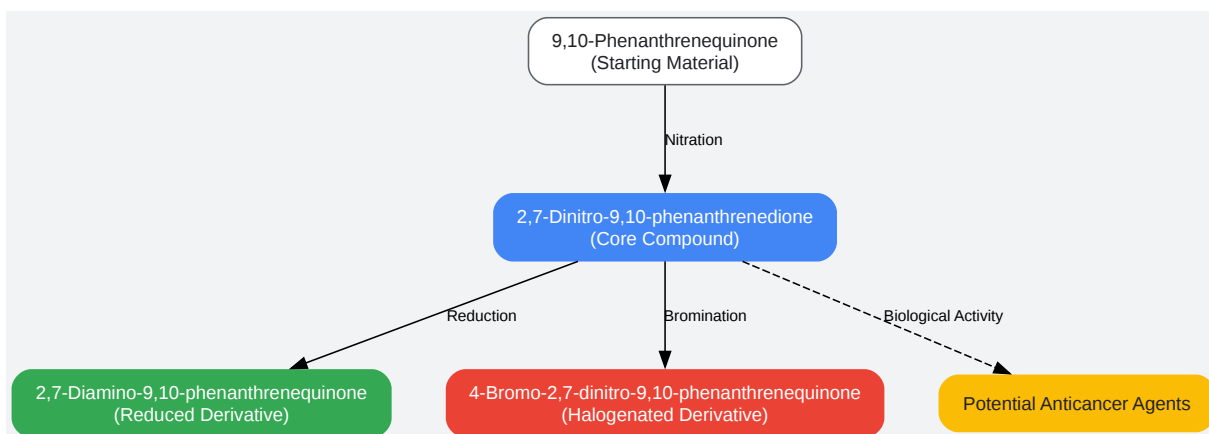
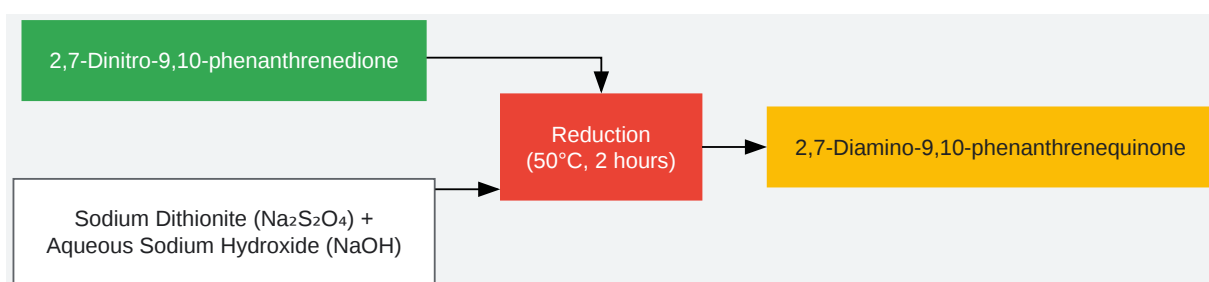
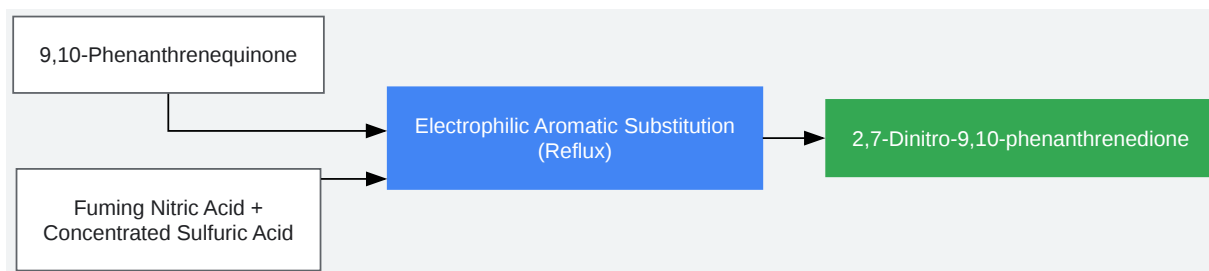
3. Halogenation: Bromination of the Dinitro-Phenanthrenedione Core

The dinitro-phenanthrenedione core can undergo halogenation, specifically bromination, to introduce further functional groups.

- Reagents:
 - **2,7-Dinitro-9,10-phenanthrenedione**
 - Bromine
 - Concentrated Sulfuric Acid
 - Acetic Acid
- Procedure:
 - The bromination of 2,7-dinitro-9,10-phenanthrenequinone is conducted using bromine in a mixture of concentrated sulfuric acid and acetic acid.[\[1\]](#)[\[6\]](#)
 - It has been noted that the presence of nitric acid is necessary for this reaction to proceed, suggesting a complex reaction mechanism.[\[1\]](#)[\[6\]](#)
- Product: The reaction leads to the formation of 4-bromo-2,7-dinitro-9,10-phenanthrenequinone.[\[1\]](#)[\[6\]](#)

Visualizing Chemical Pathways and Relationships

The following diagrams illustrate the key synthetic and reactive pathways involving **2,7-Dinitro-9,10-phenanthrenedione**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,7-Dinitro-9,10-phenanthrenedione | 604-94-4 | Benchchem [benchchem.com]
- 2. 2,7-dinitrophenanthrene-9,10-dione | CAS#:604-94-4 | Chemsrce [chemsrc.com]
- 3. Page loading... [guidechem.com]
- 4. 2,7-Dinitro-9,10-phenanthrenedione | 604-94-4 [m.chemicalbook.com]
- 5. Page loading... [guidechem.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [2,7-Dinitro-9,10-phenanthrenedione: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1596109#2-7-dinitro-9-10-phenanthrenedione-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com